

Executive Summary & Immediate Safety Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Alloc-Leu-OH.DCHA*

Cat. No.: *B1516135*

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Alloc-Leu-OH.DCHA is not merely a benign amino acid derivative; it is a salt complex containing Dicyclohexylamine (DCHA), a corrosive and environmentally toxic secondary amine. [1] While the Alloc-protected leucine component is relatively stable, the DCHA counter-ion dictates the hazardous waste classification and handling rigor.

Core Hazard Directive:

- Primary Risk: Corrosivity (Skin/Eye) and Acute Aquatic Toxicity.[1]
- Hidden Risk: Formation of carcinogenic nitrosamines if mixed with nitrosating agents (e.g., sodium nitrite, nitric acid).
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor. [1] Do not discharge to sewer.[1]

Chemical Identity & Waste Classification

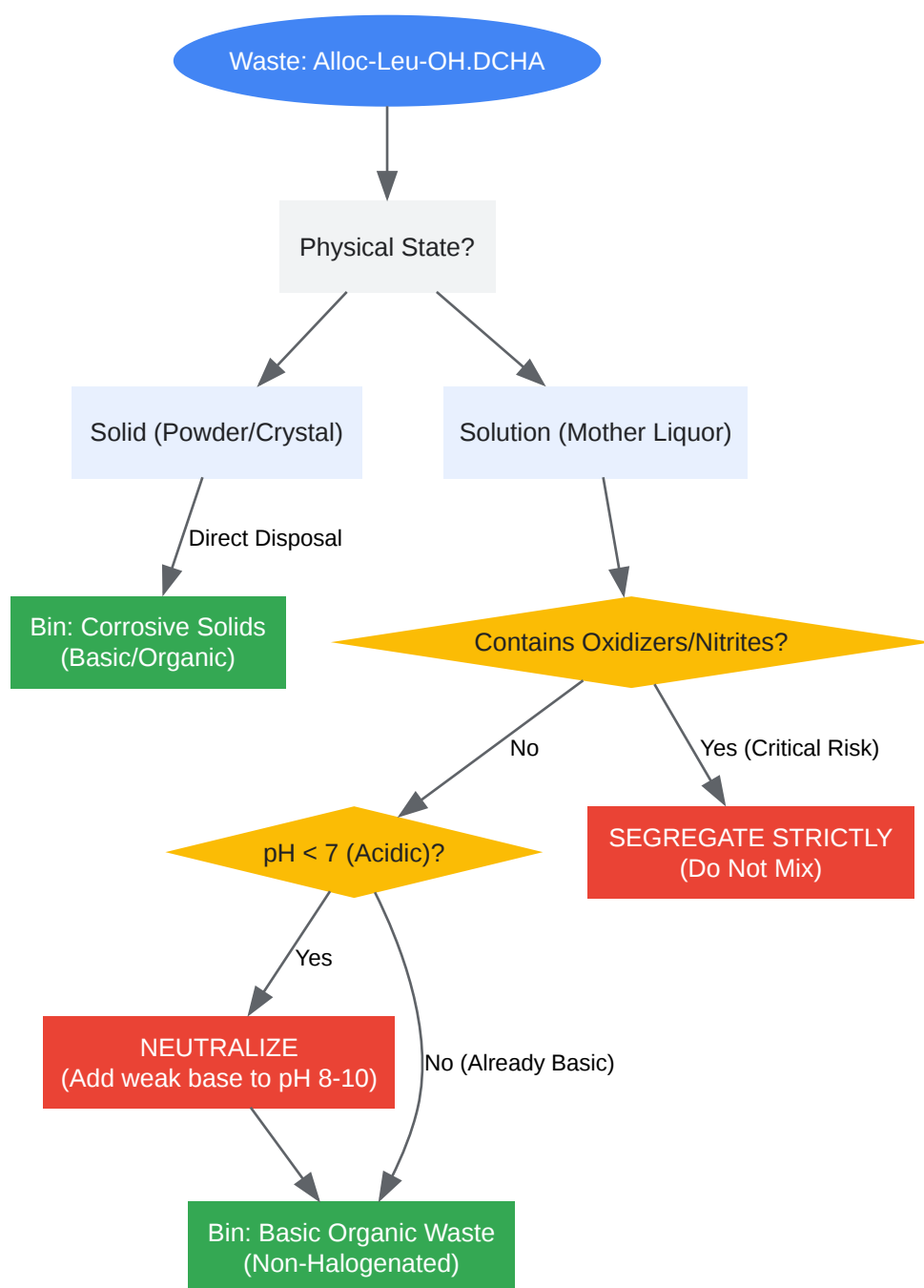
Property	Specification
Chemical Name	N-Allyloxycarbonyl-L-leucine dicyclohexylammonium salt
CAS Number	110661-35-3 (Salt) / 101-83-7 (DCHA component)
Molecular Formula	
GHS Classification	Corrosive (Cat 1B), Acute Tox (Oral/Dermal), Aquatic Acute 1
UN Number	UN 2565 (Dicyclohexylamine) or UN 3263 (Corrosive solid, basic, organic, n.o.s.) ^[1] ^[2]
RCRA Waste Code	D002 (Corrosive) - Check local state variations for amine listings
Signal Word	DANGER

Pre-Disposal Segregation Strategy

Effective disposal begins with chemical segregation. Inappropriate mixing of DCHA salts can lead to exothermic runaway reactions or toxic gas evolution.

The "Nitrosamine Rule": As a secondary amine, DCHA can react with nitrosating agents (nitrites, nitrous acid, nitrogen oxides) to form N-nitrosodicyclohexylamine, a potent carcinogen. ^[1] You must strictly segregate this waste from any nitric acid or nitrite waste streams.

Segregation Logic Diagram The following decision tree illustrates the critical segregation steps required before the chemical enters the waste container.



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Figure 1: Decision matrix for segregating **Alloc-Leu-OH.DCHA** waste streams to prevent incompatibility reactions.

Detailed Disposal Protocols

Scenario A: Disposal of Excess Solid Reagent

Context: Expired shelf-life or contaminated solid material.[1]

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar.[1] Glass is acceptable but poses a breakage risk for corrosive solids.
- Labeling: Mark the container clearly with "Hazardous Waste - Corrosive Solid, Basic, Organic." Explicitly list "Dicyclohexylamine Salt."
- Packing: Double-bag the primary container in a clear polyethylene bag before placing it in the waste drum. This secondary containment protects waste handlers from dust inhalation.
- Disposal Route: Incineration. The Alloc group and the amino acid backbone combust clean, while the amine requires scrubbers for management at the facility.

Scenario B: Disposal of Synthesis Mother Liquors

Context: Waste solvent remaining after filtering the **Alloc-Leu-OH.DCHA** precipitate.[1]

- Solvent Compatibility: Ensure the carrier solvent (often Ethyl Acetate or Ether) is compatible with the "Non-Halogenated Organic" waste stream.
- pH Verification: Check the pH of the waste solution.
 - If Acidic:[1] The DCHA will exist as a protonated salt (highly soluble).
 - If Basic: Free DCHA liquid may be present (corrosive, penetrating odor).
- Consolidation: Pour into the "Basic Organic Waste" carboy.
 - CRITICAL: Do not pour into "Acid Waste" carboys. The heat of neutralization can pressurize the container, and sudden precipitation of the salt may clog the container opening.

Scenario C: DCHA Removal (Salt Liberation Pre-treatment)

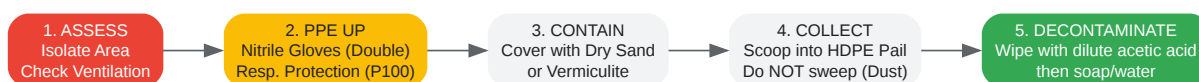
Context: If you need to separate the toxic DCHA from the amino acid before disposal to reduce bulk toxicity.[1]

This standard laboratory protocol converts the salt into two distinct streams:

- Suspend the salt in Ethyl Acetate (EtOAc) and water.[1]
- Acidify with dilute
or
(Phosphoric acid) to pH 2-3.
- Extract:
 - Organic Layer:[1] Contains Alloc-Leu-OH (free acid).[1] Dispose of as standard organic waste (low hazard).
 - Aqueous Layer:[1] Contains Dicyclohexylammonium phosphate/sulfate.[1] This is the toxic stream. It must be labeled "Aqueous Acidic Waste with Toxic Amines" and sent for treatment.

Emergency Spill Response Workflow

In the event of a benchtop spill, the high viscosity of DCHA (if liberated) or the fine dust of the salt requires immediate containment to prevent respiratory exposure.



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Figure 2: Step-by-step spill response protocol minimizing respiratory and dermal exposure risks.

Spill Cleanup Notes:

- Do not use water initially.[1][3] Water dissolves the salt and spreads the DCHA contamination over a larger surface area. Use dry absorbents first.
- Decontamination: After solid removal, wipe the surface with 1-2% dilute acetic acid (vinegar) to neutralize residual amine traces, followed by a soap and water wash.[1]

Ecological Justification for Strict Compliance

Why is "down the drain" disposal strictly prohibited?

- Aquatic Toxicity: Dicyclohexylamine is classified as Aquatic Acute 1.[1][4] It is highly toxic to fish and daphnia (approx. 12-62 mg/L).[1] Municipal water treatment plants are not designed to degrade these specific cyclic amines efficiently.
- Bioaccumulation: DCHA has a high potential for bioconcentration in aquatic organisms.[1]
- Regulatory Liability: Discharge of amine salts violates the Clean Water Act (US) and comparable EU regulations.

References

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- To cite this document: BenchChem. [Executive Summary & Immediate Safety Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1516135/docs#executive-summary-immediate-safety-profile>]

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